

Phenyltriallylsilane: A Comprehensive Technical Guide for Advanced Material Applications

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Compound of Interest

Compound Name: *Phenyltriallylsilane*

CAS No.: *2633-57-0*

Cat. No.: *B1586519*

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An In-depth Exploration of Synthesis, Reactivity, and Applications in Polymer Science and Organic Synthesis

Phenyltriallylsilane, a unique organosilicon compound, stands at the intersection of organic synthesis and material science. Its hybrid structure, featuring a stabilizing phenyl group and three reactive allyl functionalities, makes it a versatile precursor for a new generation of advanced materials. This guide offers a deep dive into the core characteristics of **Phenyltriallylsilane**, providing researchers, scientists, and drug development professionals with the technical insights necessary to harness its full potential. We will explore its synthesis, characteristic reactions, and established applications, with a focus on the causal relationships that underpin its utility in the laboratory and in industry.

Core Properties and Identification

A foundational understanding of **Phenyltriallylsilane** begins with its fundamental physicochemical properties, which are crucial for its handling, characterization, and application.

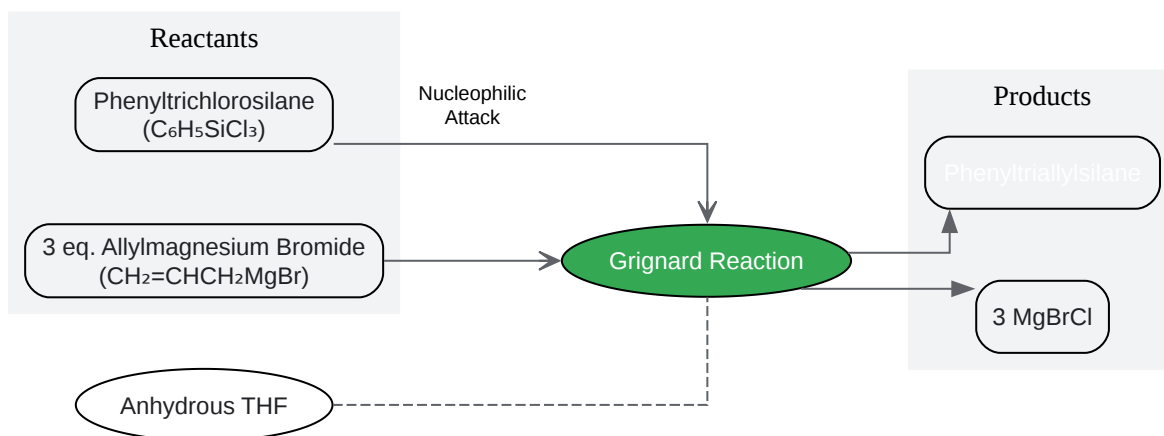
Property	Value
CAS Number	2633-57-0[1]
Molecular Formula	C ₁₅ H ₂₀ Si[1]
Molecular Weight	228.41 g/mol [1]
Appearance	Colorless to slightly yellow liquid[1]
Density	0.92 g/mL[1]
Boiling Point	275 °C (lit.)[1]
Refractive Index (n _{20D})	1.53[1]

Synthesis of Phenyltriallylsilane: A Mechanistic Approach

The most common and efficient laboratory-scale synthesis of **Phenyltriallylsilane** involves the reaction of a suitable phenylsilane precursor with an allyl-containing Grignard reagent. The choice of precursor is critical; Phenyltrichlorosilane (C₆H₅SiCl₃) is the most logical starting material due to the three reactive chloro groups that can be readily displaced.

The synthesis hinges on the nucleophilic character of the allylmagnesium bromide, which attacks the electrophilic silicon center of the Phenyltrichlorosilane. The reaction proceeds via a stepwise substitution of the chloride ions.

Proposed Synthetic Pathway



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Caption: Proposed Grignard reaction pathway for the synthesis of **Phenyltriallylsilane**.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on established procedures for the synthesis of similar organosilanes via Grignard reactions.

- **Apparatus Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to an inert gas (argon or nitrogen) line. All glassware must be rigorously dried to prevent quenching of the Grignard reagent.
- **Reagent Preparation:** The flask is charged with a solution of Phenyltrichlorosilane in anhydrous tetrahydrofuran (THF).
- **Reaction Execution:** A solution of allylmagnesium bromide in THF is added dropwise to the stirred Phenyltrichlorosilane solution at 0 °C (ice bath). The rate of addition is controlled to maintain a gentle reflux. The causality here is to manage the exothermicity of the reaction and prevent side reactions.
- **Reaction Completion and Quench:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure complete substitution. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium

chloride. This step hydrolyzes any remaining Grignard reagent and precipitates magnesium salts.

- **Workup and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered. The solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Phenyltriallylsilane**.

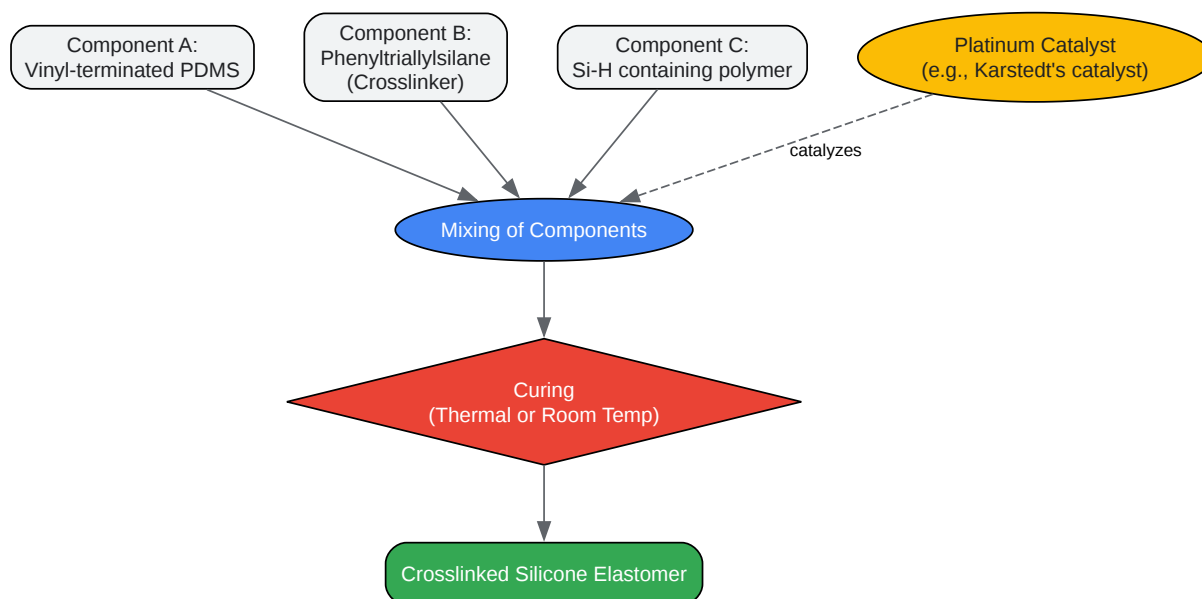
Chemical Reactivity and Applications

The reactivity of **Phenyltriallylsilane** is dominated by the three allyl groups, which can participate in a variety of addition reactions. The phenyl group, in contrast, is relatively inert under typical reaction conditions and primarily serves to modulate the electronic properties of the silicon center and enhance the thermal stability of resulting polymers.

Hydrosilylation and Crosslinking of Silicone Elastomers

A primary application of **Phenyltriallylsilane** is as a crosslinking agent in the curing of silicone elastomers.^[1] This process, known as hydrosilylation, involves the platinum-catalyzed addition of a silicon-hydride (Si-H) bond across the allyl C=C double bond.

This reaction is highly efficient and forms stable carbon-silicon bonds, creating a robust three-dimensional network that transforms liquid silicone polymers into solid, elastic materials.^{[2][3]} The phenyl group on the crosslinker is known to enhance the thermal stability of the final cured silicone rubber.



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Caption: General workflow for the preparation of a silicone elastomer via hydrosilylation.

Electrophilic Substitution Reactions

The double bonds of the allyl groups in **Phenyltriallylsilane** are electron-rich and can react with a range of electrophiles. The silicon atom exerts a powerful directing effect, known as the β -silicon effect, which stabilizes a positive charge on the carbon atom beta to the silicon. This leads to a highly regioselective reaction where the electrophile adds to the terminal carbon (the γ -carbon) of the allyl group, followed by elimination of the silyl group. This reactivity makes allylsilanes, including **Phenyltriallylsilane**, valuable reagents in organic synthesis for the construction of complex carbon skeletons.

Safety and Handling

According to the Safety Data Sheet (SDS), **Phenyltriallylsilane** is a flammable liquid and vapor (H226) and is harmful if swallowed (H302). It may also cause damage to organs through prolonged or repeated exposure (H373). Therefore, appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated chemical fume hood.

Conclusion

Phenyltriallylsilane is a multifunctional molecule with significant potential in materials science and organic synthesis. Its ability to act as a thermally stable crosslinking agent is of particular importance in the silicone industry. Furthermore, the predictable reactivity of its allyl groups offers opportunities for the synthesis of complex organic molecules. A thorough understanding of its synthesis, reactivity, and handling is paramount for any researcher aiming to incorporate this versatile compound into their work.

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